

Technical Grade Chloropropylate: A Comprehensive Physicochemical Profile

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Compound of Interest

Compound Name: Chloropropylate

Cat. No.: B1668851

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This in-depth technical guide provides a detailed overview of the physical and chemical characteristics of technical grade **Chloropropylate**. The information is curated to support research, development, and quality control activities involving this organochlorine acaricide.

Chemical Identity

Identifier	Value
Chemical Name	Isopropyl 4,4'-dichlorobenzilate
IUPAC Name	propan-2-yl 2,2-bis(4-chlorophenyl)-2-hydroxyacetate
CAS Number	5836-10-2[1][2]
Molecular Formula	C ₁₇ H ₁₆ Cl ₂ O ₃ [1]
Molecular Weight	339.21 g/mol [1]
Synonyms	Acaralate, Chlormite, Rospan, ENT 26,999, G 24163[1][2][3]

Physical Properties

Technical grade **Chloropropylate** is a colorless or white solid at room temperature.[3] A summary of its key physical properties is presented in the table below.

Property	Value
Melting Point	72.4 - 73 °C[4][5]
Boiling Point	148 - 150 °C at 0.5 mmHg[2][5]
Density	1.36 g/cm ³ at 20 °C[2][5]
Water Solubility	10 mg/L at room temperature[6]
Appearance	Colorless or white solid[3]

Chemical Properties

Property	Description
Stability	Unstable in alkaline and strongly acidic media. [2]
Decomposition	When heated to decomposition, it emits toxic fumes of hydrogen chloride.[2]

Experimental Protocols

The following sections detail the standard methodologies for determining the key physical and chemical characteristics of technical grade **Chloropropylate**. These protocols are based on established methods for the analysis of pesticides and chemical substances.

Determination of Purity and Identification by Gas Chromatography (GC)

Gas chromatography is a primary technique for assessing the purity of technical grade **Chloropropylate** and for its quantification in various matrices.

Methodology:

- Instrumentation: A gas chromatograph equipped with an Electron Capture Detector (ECD) is suitable for the analysis of organochlorine compounds like **Chloropropylate**. A mass spectrometer (MS) can be used for confirmation.
- Column: A non-polar capillary column, such as a DB-5ms or equivalent (30 m x 0.25 mm ID, 0.25 μ m film thickness), is recommended.
- Carrier Gas: Helium at a constant flow rate of 1-2 mL/min.
- Injector: Splitless injection is preferred for trace analysis, while a split injection can be used for the analysis of the technical grade material. The injector temperature should be set to approximately 250 °C.
- Oven Temperature Program:
 - Initial temperature: 150 °C, hold for 1 minute.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
- Detector:
 - ECD: Temperature set to 300 °C.
 - MS: Operated in full scan mode for identification and selected ion monitoring (SIM) mode for quantification.
- Sample Preparation: A stock solution of technical grade **Chloropropylate** is prepared in a suitable solvent such as hexane or toluene. A series of dilutions are made to create calibration standards.
- Analysis: Inject a known volume (e.g., 1 μ L) of the sample and standards into the GC. The purity of the technical grade material is determined by comparing the peak area of **Chloropropylate** to the total peak area of all components in the chromatogram.

Determination of Melting Point

The melting point is a critical parameter for the identification and purity assessment of a solid substance.

Methodology:

- Apparatus: A capillary melting point apparatus.
- Procedure:
 - A small amount of the finely powdered technical grade **Chloropropylate** is packed into a capillary tube to a height of 2-3 mm.
 - The capillary tube is placed in the heating block of the apparatus.
 - The sample is heated at a slow, controlled rate (e.g., 1-2 °C/min) near the expected melting point.
 - The temperature at which the substance begins to melt and the temperature at which it becomes completely liquid are recorded as the melting range. For a pure substance, this range is typically narrow.

Determination of Boiling Point

The boiling point is determined at reduced pressure due to the high boiling point of **Chloropropylate** at atmospheric pressure, which could lead to decomposition.

Methodology:

- Apparatus: A distillation apparatus suitable for vacuum distillation, including a round-bottom flask, a condenser, a receiving flask, a thermometer, and a vacuum source with a manometer.
- Procedure:
 - A small quantity of technical grade **Chloropropylate** is placed in the distillation flask along with a boiling chip.

- The apparatus is assembled, and the system is evacuated to the desired pressure (e.g., 0.5 mmHg).
- The sample is heated gently.
- The temperature at which the liquid boils and the vapor condenses is recorded as the boiling point at that specific pressure.

Determination of Density

The density of the solid technical grade **Chloropropylate** can be determined using the gas pycnometry method.

Methodology:

- Apparatus: A gas pycnometer.
- Procedure:
 - A known weight of the solid sample is placed in the sample chamber of the pycnometer.
 - The chamber is sealed, and an inert gas (e.g., helium) is introduced at a known pressure.
 - The gas is then allowed to expand into a reference chamber of known volume.
 - By measuring the pressure change, the volume of the solid sample can be accurately determined using the gas law.
 - The density is calculated by dividing the mass of the sample by its volume.

Determination of Water Solubility

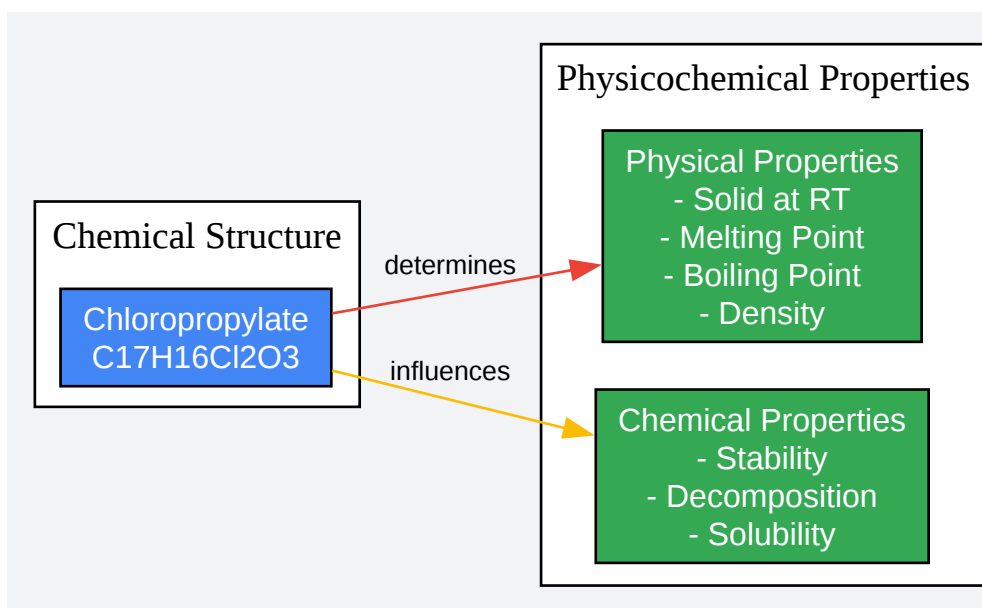
The flask method is a common technique for determining the water solubility of chemical substances.

Methodology:

- Apparatus: A constant temperature water bath with a shaker, centrifuge, and an analytical instrument for quantification (e.g., GC or HPLC).

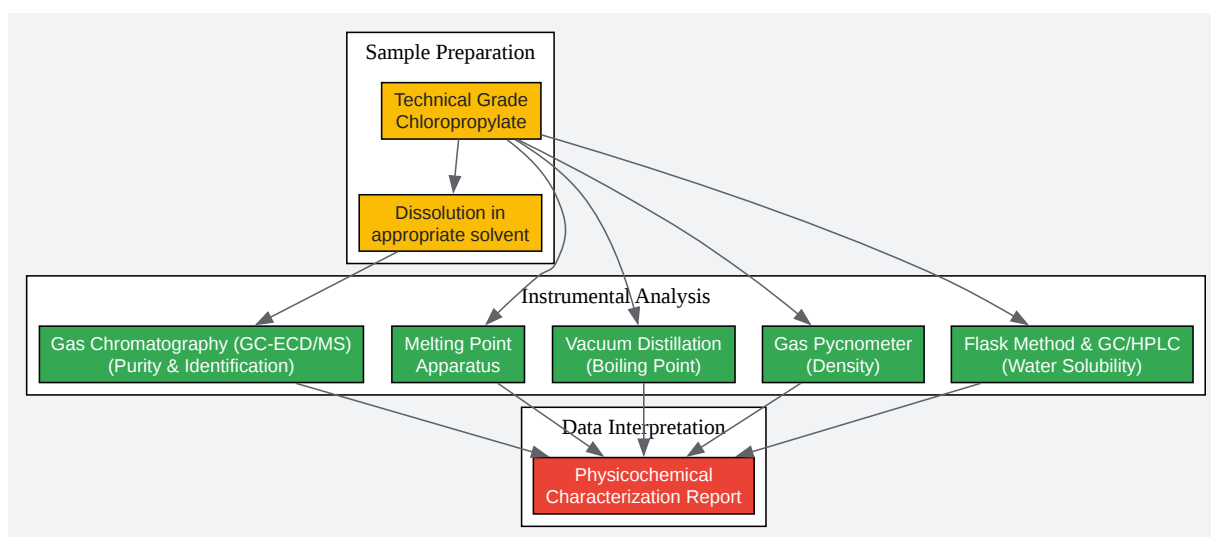
- Procedure:
 - An excess amount of technical grade **Chloropropylate** is added to a flask containing deionized water.
 - The flask is sealed and placed in a constant temperature shaker bath (e.g., at 25 °C) and agitated for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
 - After shaking, the mixture is allowed to stand to let undissolved particles settle.
 - A portion of the aqueous phase is carefully removed and centrifuged to separate any remaining solid particles.
 - The concentration of **Chloropropylate** in the clear aqueous solution is then determined using a suitable analytical method like GC-ECD or HPLC-UV. This concentration represents the water solubility at that temperature.

Visualizations



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Caption: Relationship between **Chloropropylate**'s chemical structure and its properties.



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Caption: General analytical workflow for characterizing technical grade **Chloropropylate**.

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